

# Technical Guide: 2-(2-(Allyloxy)ethoxy)ethanol for Research and Development

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## Compound of Interest

Compound Name: 2-(2-(Allyloxy)ethoxy)ethanol

Cat. No.: B084680

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **2-(2-(Allyloxy)ethoxy)ethanol**, a versatile diether alcohol utilized in various chemical syntheses. This document outlines its physicochemical properties, commercial availability, and key experimental protocols, with a focus on its applications in laboratory settings.

## Chemical Identity and Properties

**2-(2-(Allyloxy)ethoxy)ethanol**, identified by the CAS number 15075-50-0, is a linear diether alcohol containing a terminal allyl group and a primary hydroxyl group.<sup>[1]</sup> This bifunctional nature makes it a valuable building block in polymer chemistry and bioconjugation.

## Physicochemical Data

The following table summarizes the key physicochemical properties of **2-(2-(Allyloxy)ethoxy)ethanol**.

Property	Value	Source(s)
CAS Number	15075-50-0	[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	146.18 g/mol	[1][4]
IUPAC Name	2-(2-(prop-2-en-1-yloxy)ethoxy)ethan-1-ol	[1]
Synonyms	Diethylene glycol monoallyl ether, Allyldiglycol	[1][5]
Boiling Point	90 °C @ 4 mmHg	[6]
Refractive Index	1.444	[6]
Purity	Typically ≥95% (may be stabilized with MEHQ)	[4]

## GHS Hazard Information

As classified by the Globally Harmonized System (GHS), **2-(2-(Allyloxy)ethoxy)ethanol** presents the following hazards:

Hazard Statement	Code
Causes serious eye irritation	H319

Source:[1]

## Commercial Suppliers

**2-(2-(Allyloxy)ethoxy)ethanol** is available from several chemical suppliers in various quantities. Below is a summary of some commercial sources.

Supplier	Purity	Available Quantities
Apollo Scientific	95% (stabilized with MEHQ)	250mg, 1g, 5g, 10g
BOC Sciences	≥95%	Inquire for details
Ambeed	Inquire for details	Inquire for details
SIELC Technologies	Inquire for details	Inquire for details

Sources:[4][5]

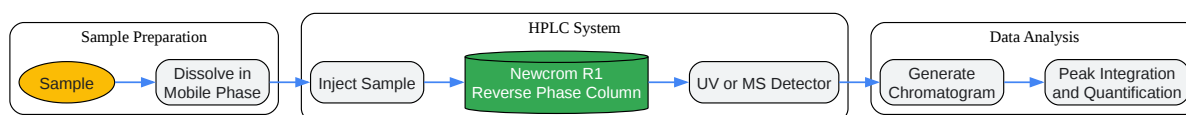
## Experimental Protocols

This section details relevant experimental procedures involving **2-(2-(Allyloxy)ethoxy)ethanol**.

### High-Performance Liquid Chromatography (HPLC) Analysis

A reverse-phase HPLC method can be employed for the analysis of **2-(2-(Allyloxy)ethoxy)ethanol**.<sup>[3]</sup>

- Column: Newcrom R1<sup>[3]</sup>
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For mass spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.<sup>[3]</sup>
- Application: This method is suitable for purity analysis, impurity isolation in preparative separation, and pharmacokinetic studies.<sup>[3]</sup>



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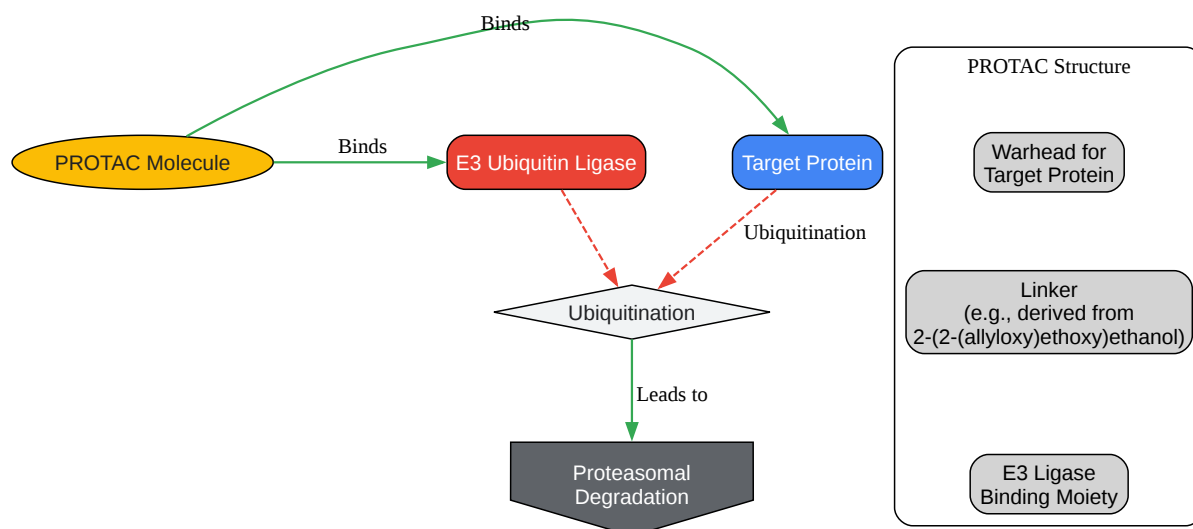
HPLC Analysis Workflow for **2-(2-(Allyloxy)ethoxy)ethanol**.

## Applications in Synthesis

The dual functionality of **2-(2-(Allyloxy)ethoxy)ethanol** makes it a useful intermediate in chemical synthesis.

## Role as a PROTAC Linker

Diethylene glycol monoallyl ether has been identified as a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker.<sup>[5]</sup> PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its degradation. The linker plays a crucial role in orienting the two binding moieties for effective ternary complex formation.



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## References

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